

SR-1903: An Analysis of Available Information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SR-1903

Cat. No.: B15543256

[Get Quote](#)

An in-depth review of publicly available data reveals no specific chemical compound designated as "**SR-1903**." Extensive searches for "**SR-1903** compound," its mechanism of action, synthesis, and clinical trials have not yielded information pertinent to a therapeutic agent or chemical entity.

The predominant association with the term "**SR-1903**" is the Springfield Model 1903 rifle, a bolt-action rifle that was the standard issue for the United States military for the first half of the 20th century.^{[1][2][3]} In the context of popular culture, the rifle appears in the video game Resident Evil 4 under the designation SR M1903.^{[4][5][6]}

Additionally, the identifier "1903" has appeared in the context of clinical trial protocol numbers, such as "BMTCTN1903," however, this is a trial identifier and not the name of the compound being studied.^[7] Similarly, a Phase 3 trial for the antiviral agent ensitrelvir was designated "SCORPIO-SR," but this is unrelated to a compound named **SR-1903**.^[8]

Given the lack of scientific or clinical data for a compound named **SR-1903**, this guide will instead provide a brief overview of the historical firearm, as this is the only context in which the term "**SR-1903**" is consistently found.

The M1903 Springfield Rifle

The U.S. Rifle, Caliber .30, Model 1903, commonly known as the Springfield M1903, was an American bolt-action rifle that served as the primary infantry weapon of the U.S. military from 1903 until it was officially replaced by the semi-automatic M1 Garand in 1936.^{[1][2]} Despite being officially replaced, the M1903 continued to see service in various capacities, including as a sniper rifle, through World War II and even into the Vietnam War.^{[1][2]}

Specification	Detail
Type	Bolt-action rifle
Place of Origin	United States
In Service	1903–1957 (as standard issue and sniper rifle)
Cartridge	.30-03 Springfield, .30-06 Springfield
Action	Bolt action
Feed System	5-round internal box magazine, stripper clip loaded
Mass	8.7 lb (3.9 kg)
Length	43.2 in (1,100 mm)
Barrel Length	24 in (610 mm)

This data is compiled from multiple historical sources.[\[1\]](#)

While detailed modern experimental protocols are not applicable, the historical development and improvement of the M1903 rifle involved rigorous testing by the Springfield Armory. This included evaluations of different steel treatments for the receiver to improve strength and safety, modifications to the stock and sights, and the adaptation of the rifle to fire the improved .30-06 cartridge. The transition from the original .30-03 cartridge to the .30-06 M1906 cartridge is a notable example of iterative development based on performance evaluation.

The following diagram illustrates the key influences and developmental stages of the M1903 rifle.

Developmental timeline and influences of the M1903 Springfield rifle.

Conclusion

In summary, the designation "**SR-1903**" does not correspond to a known chemical compound within the scientific and clinical research domains. The term is primarily associated with the M1903 Springfield rifle. Researchers and professionals in drug development should be aware

of this distinction to avoid confusion in their work. Should "SR-1903" be an internal, pre-clinical designation for a compound not yet in the public domain, no information is currently available.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. M1903 Springfield - Wikipedia [en.wikipedia.org]
- 2. m.youtube.com [m.youtube.com]
- 3. warfarehistorynetwork.com [warfarehistorynetwork.com]
- 4. SR M1903 - Resident Evil 4 Guide - IGN [ign.com]
- 5. SR M1903 (Resident Evil 4 Remake) | Evil Resource [evilresource.com]
- 6. reddit.com [reddit.com]
- 7. medstarhealth.org [medstarhealth.org]
- 8. Prevention of post COVID-19 condition by early treatment with ensitrelvir in the phase 3 SCORPIO-SR trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [SR-1903: An Analysis of Available Information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15543256#what-is-sr-1903-compound]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com